

General Laboratory Chemical Waste Disposal Protocol

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Compound of Interest

Compound Name: MK 711
CAS No.: 63141-67-3
Cat. No.: B1676626

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This protocol is a general guide. Always consult your institution's Environmental Health and Safety (EHS) office for specific requirements and procedures.

1. Waste Identification and Classification:

- Treat all unused, expired, or contaminated **"MK 711"** and associated materials (e.g., contaminated vials, pipette tips, absorbent pads) as hazardous chemical waste.[6]

2. Personal Protective Equipment (PPE):

- Before handling any chemical waste, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a laboratory coat.

3. Waste Segregation and Collection:

- Solid Waste: Collect solid **"MK 711"** waste in a designated, chemically compatible, and clearly labeled hazardous waste container.

- Liquid Waste: For solutions containing "**MK 711**," use a separate, leak-proof container designated for hazardous liquid waste.
- Do not mix incompatible waste streams.

4. Labeling:

- Properly label the hazardous waste container with the words "Hazardous Waste."[\[6\]](#)
- The label must include the full chemical name, concentration, and the date you started accumulating waste in that container.[\[6\]](#)
- Include the name and contact information of the principal investigator or the responsible personnel.[\[6\]](#)

5. Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[\[6\]](#)
- This area should be at or near the point of waste generation and under the control of laboratory personnel.[\[6\]](#)
- Ensure the storage area is secure and away from incompatible materials.[\[6\]](#)

6. Disposal Request:

- When the waste container is full or reaches the maximum allowable storage time according to your institution's policy, contact your EHS office to arrange for pickup and disposal.[\[6\]](#)
- Provide the EHS office with all necessary information about the waste as detailed on the label.

To assist you further, please provide more details about the "**MK 711**" you are using, such as:

- The vendor or manufacturer.
- The Chemical Abstracts Service (CAS) number.

- A description of its physical state (e.g., powder, liquid, in solution).
- The type of research or application it is being used for.

Once this information is available, a more specific and accurate set of disposal procedures can be provided, including any relevant quantitative data and procedural diagrams.

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References

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